

structure-activity relationship (SAR) studies of piperazine derivatives

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Compound of Interest

Compound Name: *1-Methanesulfonyl-2-methylpiperazine*

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Structure-Activity Relationship (SAR) Studies of Piperazine Derivatives: A Comparative Guide for Drug Development

As a privileged scaffold in medicinal chemistry, piperazine forms the structural backbone of numerous FDA-approved therapeutics[1]. Its rigid chair conformation and two highly modifiable nitrogen atoms (N1 and N4) allow drug developers to precisely tune physicochemical properties, including lipophilicity, basicity, and spatial geometry[2].

This guide provides a critical, data-driven comparison of recent piperazine derivatives. By analyzing their structure-activity relationships (SAR) in two primary therapeutic domains—oncology and infectious disease—we will deconstruct the causality behind specific functional group substitutions and provide validated experimental workflows for evaluating their efficacy.

Section 1: Oncology – Vindoline-Piperazine Conjugates

Context & SAR Logic Vindoline, a natural alkaloid, exhibits limited anticancer activity on its own. However, conjugating it with piperazine derivatives at the C-17 position drastically

enhances its cytotoxicity against human cancer cell lines[3]. The choice of linker and N4-substitution strictly dictates the compound's efficacy:

- **Linker Causality:** N-alkyl linkers provide superior flexibility and maintain the basicity of the piperazine nitrogen compared to N-acyl linkers[3]. N-acyl groups delocalize the nitrogen lone pair through resonance, reducing basicity and altering the protonation state at physiological pH, which impedes cellular penetration.
- **Substituent Causality:** Incorporating bulky, lipophilic, and electron-withdrawing groups, such as a 4-(trifluoromethyl)benzyl moiety, enhances the partition coefficient (LogP). This promotes strong hydrophobic interactions within the target protein's binding pocket and facilitates rapid membrane crossing, leading to sub-micromolar efficacy[3].

Comparative Quantitative Data The following table compares the 50% growth inhibition (GI50) of various vindoline-piperazine conjugates against breast and lung cancer cell lines[3].

Compound	N4-Substituent	Linker Type	GI50 (µM) - MDA-MB-468 (Breast)	GI50 (µM) - HOP-92 (Lung)
Vindoline (Control)	None	N/A	> 50.0	> 50.0
Derivative 17	4- trifluoromethylph enyl	N-alkyl	3.45	4.12
Derivative 23	4- (trifluoromethyl)b enzyl	N-alkyl	1.00	1.85
Derivative 25	bis(4- fluorophenyl)met hyl	N-alkyl	1.50	1.35
Derivative 29	4-fluorobenzyl	N-acyl	> 10.0	> 10.0

Self-Validating Methodology: 5-Dose In Vitro Cell Viability Assay (SRB Protocol)

- **Cell Seeding:** Seed MDA-MB-468 and HOP-92 cells in 96-well microtiter plates at a density of 5,000 cells/well in 100 μ L of RPMI-1640 medium. Incubate for 24 h at 37°C (5% CO₂).
- **Compound Preparation:** Dissolve piperazine derivatives in DMSO to create a 10 mM stock. Perform serial dilutions to achieve 5 final test concentrations (0.01, 0.1, 1, 10, and 100 μ M).
- **Validation & Controls:** Include a positive control (e.g., Doxorubicin) to validate assay sensitivity, and a vehicle control (0.1% DMSO) to establish a baseline for 100% viability.
- **Incubation & Fixation:** Add 100 μ L of the diluted compounds to the designated wells and incubate for 48 hours. Fix cells with cold 10% trichloroacetic acid (TCA) for 1 hour at 4°C.
- **Staining & Quantification:** Wash and stain with 0.4% Sulforhodamine B (SRB) solution for 10 minutes. Wash unbound dye with 1% acetic acid, then solubilize bound dye with 10 mM unbuffered Tris base. Measure absorbance at 515 nm using a microplate reader and calculate GI₅₀ via non-linear regression.

Section 2: Enzyme Inhibition – Benzimidazole-Piperazine Hybrids

Context & SAR Urease is a critical virulence factor for *Helicobacter pylori*.

Benzimidazole-piperazine hybrids have emerged as potent urease inhibitors, where the SAR is heavily dependent on the electronic nature and position of substituents on the aryl ring attached to the piperazine moiety[4].

- **Electronic Effects:** Electron-withdrawing groups (EWGs) like -NO₂ make the molecule highly electrophilic. This enhances the coordinate covalent interactions between the inhibitor and the active site Ni²⁺ ions of the urease enzyme[4].
- **Positional Causality (Meta vs. Para):** Placing the -NO₂ group at the meta position (Compound 9L) yields a 154-fold increase in potency compared to the standard inhibitor, thiourea[4]. The meta geometry optimally aligns the oxygen atoms of the nitro group with hydrogen-bond donors (e.g., Arg or His residues) in the urease binding pocket, avoiding the steric clashes observed with para-substitutions[4].

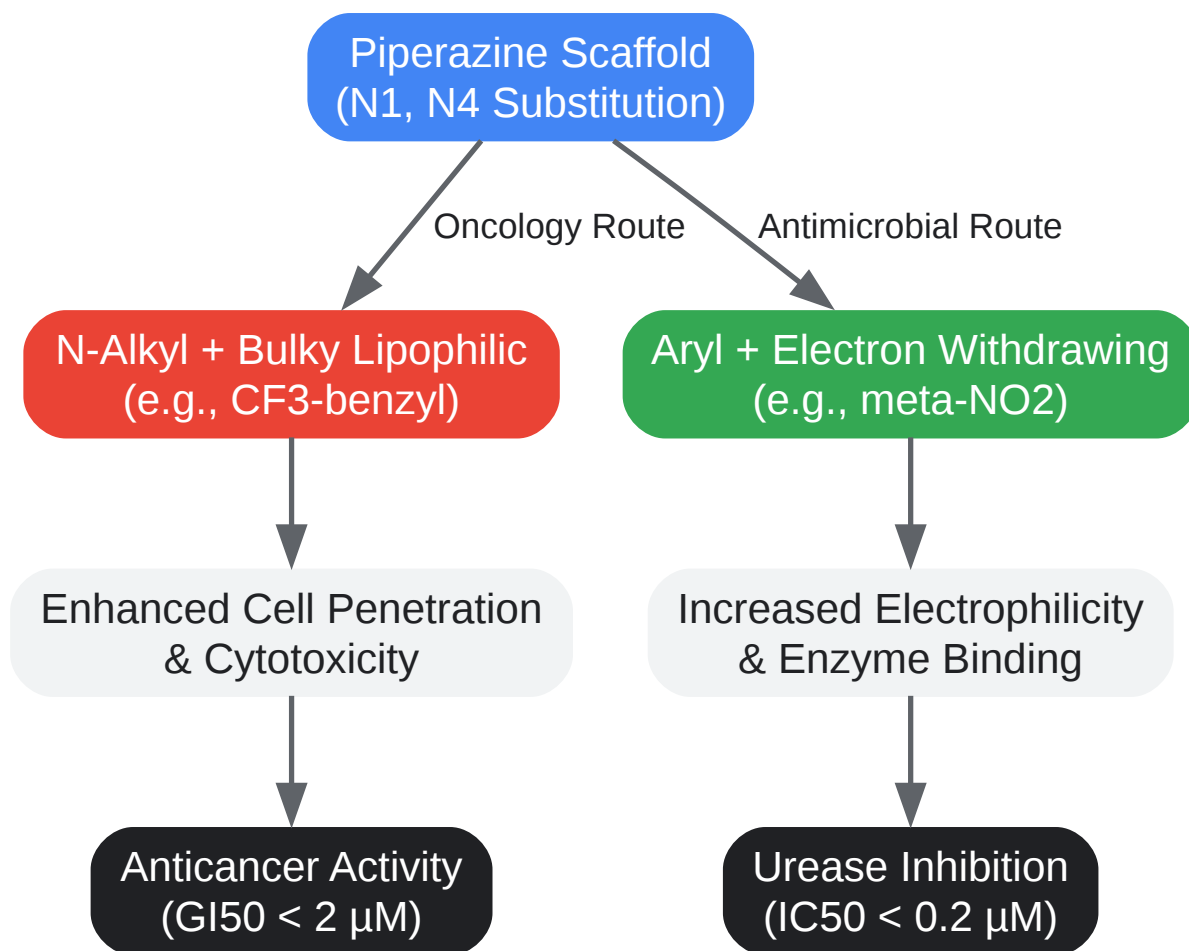
Comparative Quantitative Data The following table outlines the half-maximal inhibitory concentration (IC50) of substituted benzimidazole-piperazine derivatives against urease[4].

Compound	Aryl Ring Substitution	Electronic Property	IC50 (μM) against Urease	Fold Potency vs. Standard
Thiourea (Standard)	N/A	N/A	23.11 ± 0.21	1.0x
Compound 9a	Unsubstituted	Neutral	11.09 ± 1.18	~2.1x
Compound 9k	para-Cl	Weak EWG	1.78 ± 0.24	~13.0x
Compound 9m	para-NO2	Strong EWG	0.35 ± 0.34	~66.0x
Compound 9L	meta-NO2	Strong EWG	0.15 ± 0.09	~154.0x

Self-Validating Methodology: Urease Inhibition Assay (Indophenol Method)

- Enzyme Preparation: Prepare a solution of Jack bean urease in 50 mM phosphate buffer (pH 6.8).
- Inhibitor Pre-incubation: Mix 25 μL of the enzyme solution with 5 μL of the piperazine derivative (varying concentrations in DMSO). Incubate for 15 minutes at 30°C to allow complex formation.
- Validation & Controls: Utilize Thiourea as a positive reference standard to confirm enzyme activity inhibition, and a no-inhibitor blank to calculate the maximum uninhibited velocity (Vmax).
- Substrate Addition: Add 55 μL of 100 mM urea buffer to initiate the reaction. Incubate for exactly 15 minutes at 30°C.
- Colorimetric Development & Measurement: Add 45 μL of phenol reagent (1% w/v phenol, 0.005% w/v sodium nitroprusside) followed by 70 μL of alkali reagent (0.5% w/v NaOH, 0.1% NaOCl). Incubate for 50 minutes. Measure absorbance at 630 nm to determine the IC50 via dose-response curves.

Visualizations



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SAR logic dictating piperazine derivative efficacy in oncology and enzyme inhibition.



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Step-by-step experimental workflow for determining IC50/GI50 of piperazine derivatives.

References

1.1 2. 2 3.4 4.3

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